

Comprehensive Safety and Handling Guide for 2-Fluoro-6-methoxyphenol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Fluoro-6-methoxyphenol

Cat. No.: B1301868

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For laboratory professionals, including researchers, scientists, and drug development experts, the safe handling of chemical compounds is of paramount importance. This guide outlines the essential personal protective equipment (PPE), procedural steps, and disposal plans for **2-Fluoro-6-methoxyphenol** to ensure a secure laboratory environment.

Hazard Identification and Physicochemical Properties

2-Fluoro-6-methoxyphenol is classified as a hazardous substance. It is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).^{[1][2]} It is a combustible liquid with a flash point of 103 °C (217.4 °F) in a closed cup.^[1]

Quantitative Data Summary

| Property | Value | Source |
|---------------------|--------------------------------|---|
| Molecular Formula | C7H7FO2 | [1] [2] [3] |
| Molecular Weight | 142.13 g/mol | [1] [2] [3] |
| Boiling Point | 130-131 °C at 36 mmHg | [1] |
| Density | 1.23 g/mL at 25 °C | [1] [2] |
| Refractive Index | n _{20/D} 1.52 | [1] |
| Flash Point | 103 °C (217.4 °F) - closed cup | [1] |
| Storage Temperature | -20°C | [3] |

Personal Protective Equipment (PPE)

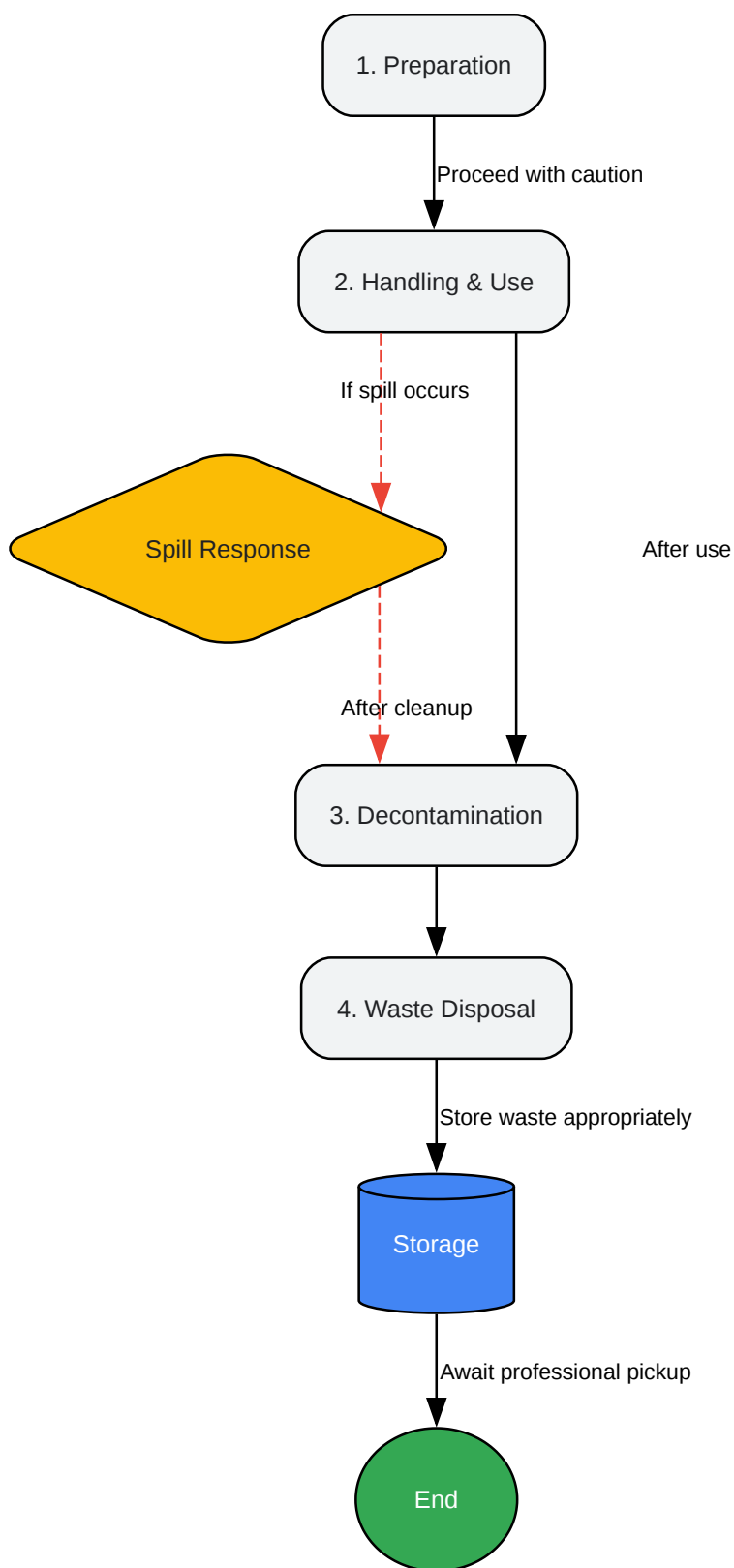
To mitigate exposure risks, the following personal protective equipment is mandatory when handling **2-Fluoro-6-methoxyphenol**.

| Protection Type | Specific Equipment | Purpose |
|-------------------------|--|---|
| Eye and Face Protection | Chemical splash goggles or safety glasses meeting ANSI Z.87.1 standards. A face shield is required when there is a risk of splashing.[4] | To protect the eyes from splashes and irritation.[5] |
| Hand Protection | Chemical-resistant gloves, such as nitrile or neoprene.[4] [5] Gloves should be inspected before use and changed immediately upon contact with the chemical. | To prevent skin contact and irritation.[4][5] |
| Body Protection | A flame-resistant lab coat (e.g., Nomex®) worn over cotton clothing.[4] The lab coat should be fully buttoned. | To protect the skin and personal clothing from contamination.[4][5] |
| Respiratory Protection | A NIOSH-approved respirator with a type ABEK (EN14387) filter should be used when handling the substance outside of a chemical fume hood or if inhalation risk is high.[1] | To prevent respiratory tract irritation.[1] |
| Footwear | Closed-toe, closed-heel shoes that cover the entire foot.[4] | To protect feet from potential spills. |

Step-by-Step Handling and Operational Protocol

Adherence to a strict operational workflow is crucial for minimizing exposure and ensuring safety.

Experimental Workflow for Handling **2-Fluoro-6-methoxyphenol**



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Caption: Workflow for the safe handling of **2-Fluoro-6-methoxyphenol**.

1. Preparation:

- Ensure a well-ventilated area, preferably a chemical fume hood, is used for all operations.[5]
- Verify that an eyewash station and safety shower are unobstructed and accessible.[5]
- Don the appropriate PPE as specified in the table above.
- Prepare all necessary equipment and reagents before handling the chemical.

2. Handling and Use:

- Avoid direct contact with skin and eyes, and prevent inhalation of vapors.[2][6]
- Do not eat, drink, or smoke in the work area.[5][6]
- Keep the container tightly closed when not in use.
- Store the chemical at the recommended temperature of -20°C in a dry, well-ventilated place away from incompatible materials like strong oxidizing agents and strong acids.[3][7]

3. Decontamination:

- Wash hands thoroughly with soap and water after handling the compound.[5][6]
- Clean all contaminated surfaces and equipment after use.
- Remove and decontaminate or dispose of PPE according to institutional guidelines.

4. Waste Disposal:

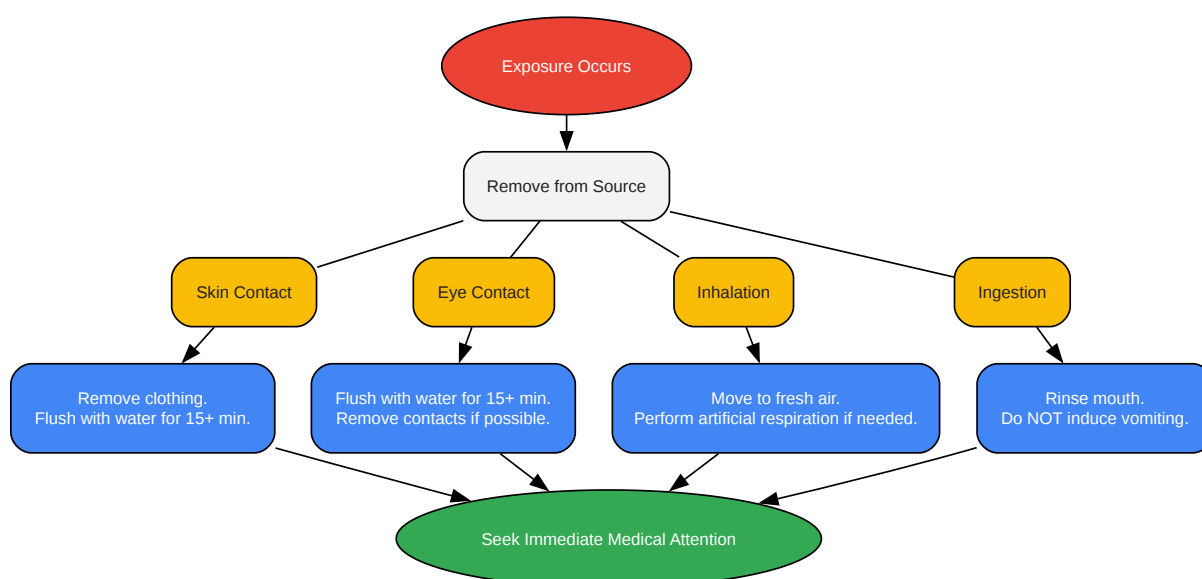
- Collect all waste containing **2-Fluoro-6-methoxyphenol** in a dedicated, properly labeled, and sealed hazardous waste container.[8][9] The container must be compatible with the chemical.[10]
- Do not dispose of the chemical down the drain or in regular trash.[8]
- The first rinse of any container that held the chemical should be collected as hazardous waste.[8]

- Arrange for disposal by a licensed hazardous waste disposal company in accordance with local, state, and federal regulations.[7][9]

Emergency and First Aid Procedures

Immediate action is critical in the event of an exposure.

Logical Flow for First Aid Response



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Caption: First aid response plan for exposure to **2-Fluoro-6-methoxyphenol**.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[7][11][12] Remove contact lenses if present and easy to do.[2] Seek immediate medical attention.[7][11]

- Skin Contact: Immediately remove contaminated clothing.[11][13] Wash the affected skin area with plenty of soap and water for at least 15 minutes.[7][11] If irritation persists, get medical attention.
- Inhalation: Move the exposed person to fresh air at once.[7][11] If breathing has stopped or is difficult, provide artificial respiration or oxygen.[11] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[9] Rinse mouth with water.[6][7] Call a poison control center or doctor immediately for treatment advice.[2][7]

Spill Cleanup:

- Evacuate non-essential personnel from the spill area.
- Wear appropriate PPE, including respiratory protection.
- Absorb the spill with an inert, non-combustible material (e.g., sand, earth).
- Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
[14]
- Clean the spill area with a suitable solvent, followed by soap and water.

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